

Personal protective equipment for handling Neutrophil elastase inhibitor 6

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Compound of Interest

Compound Name: Neutrophil elastase inhibitor 6

Cat. No.: B15135237

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Essential Safety and Handling Guide for Neutrophil Elastase Inhibitor 6

This guide provides crucial safety and logistical information for handling **Neutrophil Elastase Inhibitor 6** in a research environment. The following procedures are based on best practices for handling similar chemical compounds and the enzyme it targets. Note that a specific Safety Data Sheet (SDS) for "**Neutrophil Elastase Inhibitor 6**" was not identified; therefore, this guidance is based on materials for similar N-benzoylindazole derivatives and human neutrophil elastase.

Personal Protective Equipment (PPE)

When handling **Neutrophil Elastase Inhibitor 6** and the neutrophil elastase enzyme, a comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety.

Core PPE Requirements:

- **Eye Protection:** Always wear safety glasses with side shields or goggles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required. Gloves should have a minimum thickness of 0.11 mm and a breakthrough time of at least 480

minutes. Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.

- **Body Protection:** A laboratory coat or other protective clothing is mandatory to prevent skin contact.
- **Respiratory Protection:** If working with the compound in powdered form or if there is a risk of aerosolization, use a NIOSH-approved respirator. In case of inadequate ventilation, respiratory protection is necessary.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid compound or preparing stock solutions.

General Hygiene and Handling Practices:

- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.
- Prevent contact with skin and eyes.
- Wash hands and face thoroughly after handling the substance.
- Do not eat, drink, or smoke in the laboratory.
- Routinely wash work clothing and protective equipment to remove contaminants.

Storage:

- Store the inhibitor at -20°C in a tightly sealed container.[\[1\]](#)
- Keep away from incompatible materials.

First Aid Measures

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, seek medical attention.

- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[2] If contact lenses are worn, remove them if possible.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.^[2]

Disposal Plan

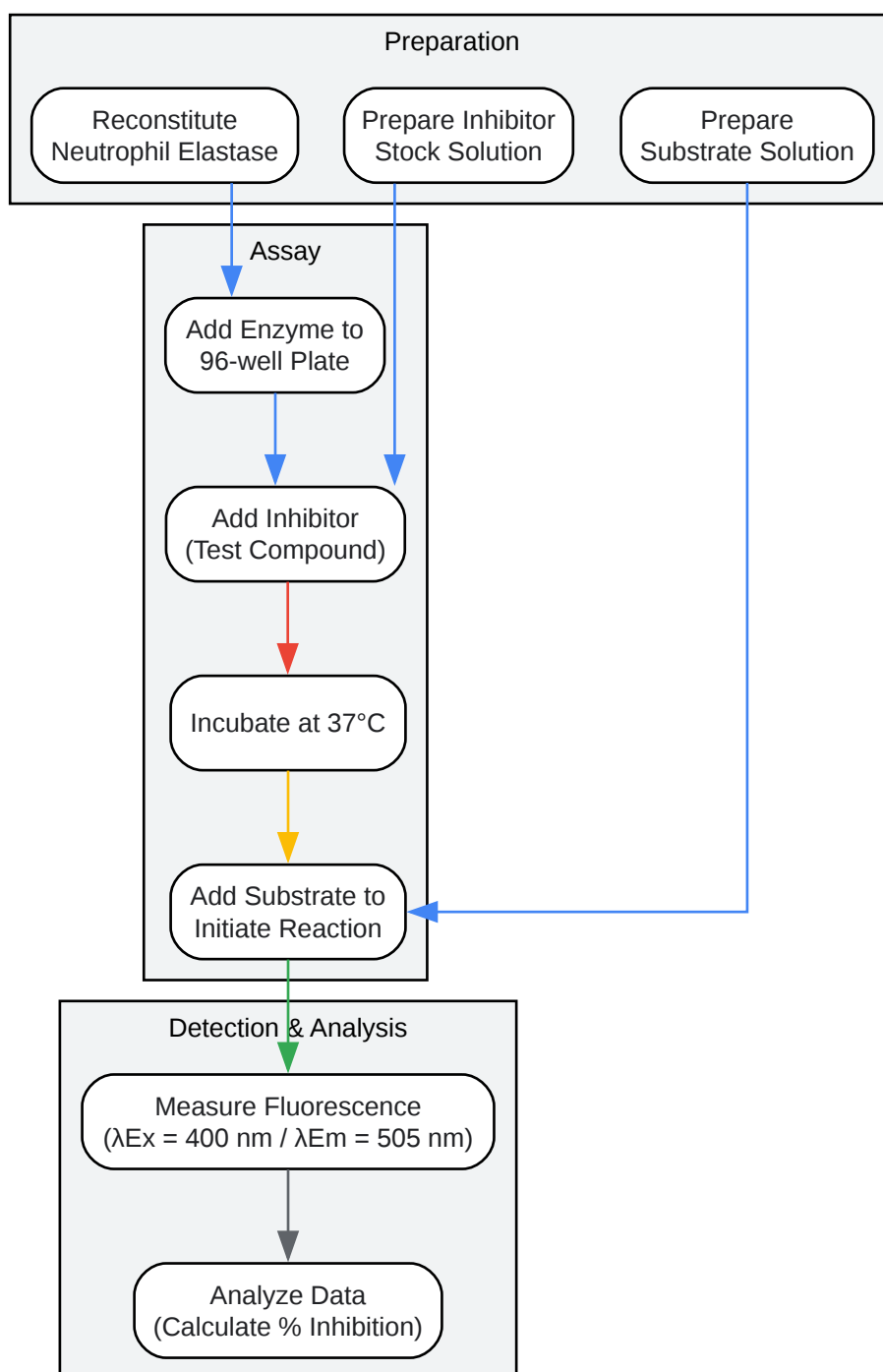
- Contaminated Materials: Dispose of contaminated gloves and other protective equipment in accordance with applicable local, state, and federal regulations.
- Chemical Waste: The inhibitor and any solutions containing it should be disposed of as chemical waste. The specific waste code should be determined in consultation with your institution's environmental health and safety department. Do not allow the substance to enter drains or waterways.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₁ N ₃ O	Cayman Chemical
Formula Weight	261.3 g/mol	Cayman Chemical
Appearance	Crystalline solid	Cayman Chemical
Storage Temperature	-20°C	Cayman Chemical ^[1]
Solubility (DMF)	30 mg/mL	Cayman Chemical
Solubility (DMSO)	10 mg/mL	Cayman Chemical
Solubility (Ethanol)	0.5 mg/mL	Cayman Chemical

Experimental Workflow

The following diagram outlines a typical workflow for screening potential inhibitors of neutrophil elastase.



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References

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